

# Navigating Brazil's Waterways: A Technical Guide to ANTAQ's Cargo Movement Data

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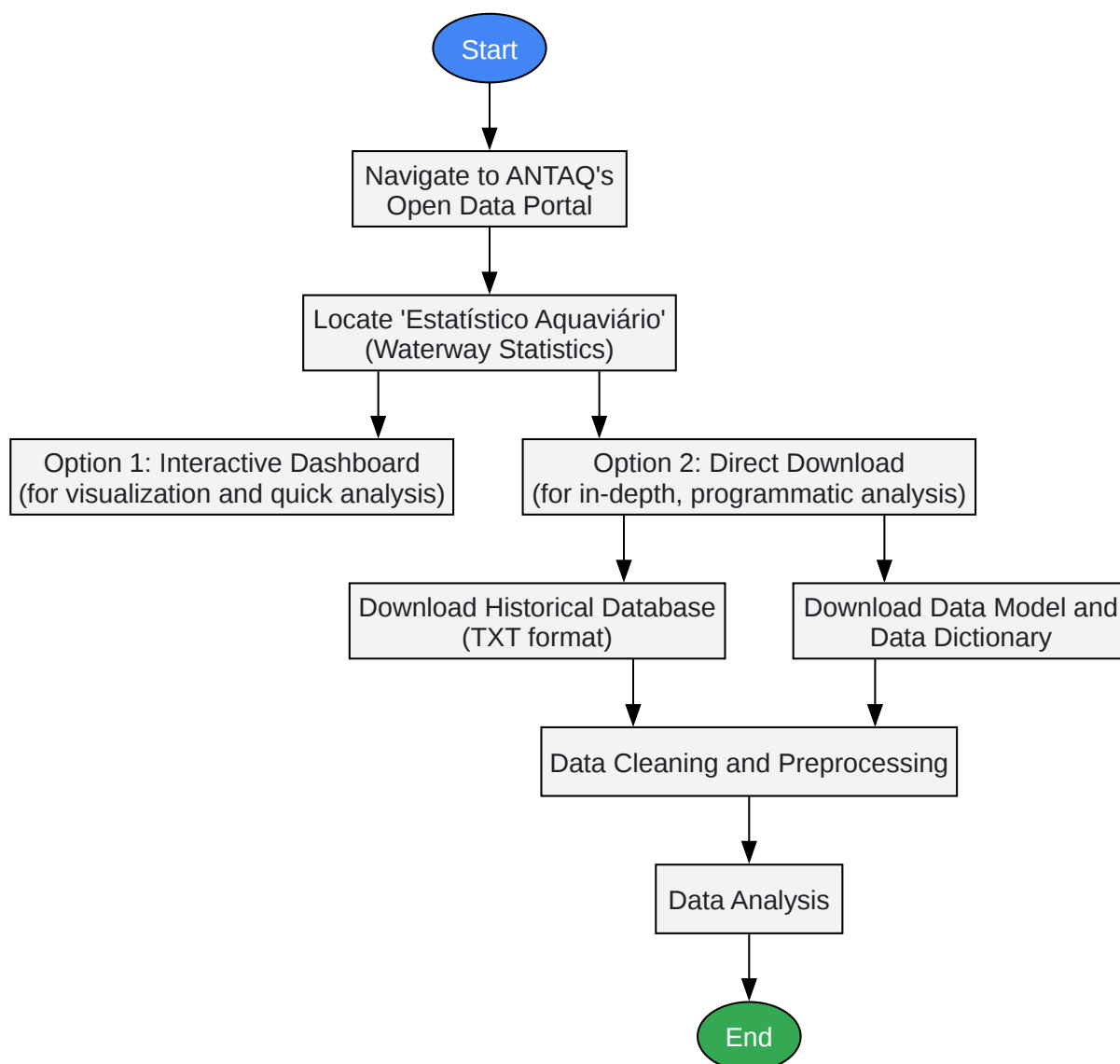
Brazil's extensive network of inland waterways and bustling coastal ports are critical arteries for the nation's trade. The Agência Nacional de Transportes Aquaviários (**ANTAQ**), Brazil's National Agency for Waterway Transportation, meticulously collects and disseminates a wealth of data on this activity. This technical guide provides a comprehensive overview of how to access, interpret, and utilize **ANTAQ**'s public data on cargo movement, enabling in-depth analysis of trade flows, logistical patterns, and economic trends. While the primary audience for this guide is researchers and scientists, the methodologies and data can be adapted for various analytical purposes.

## Accessing ANTAQ's Public Data

**ANTAQ** provides open access to its comprehensive "Estatístico Aquaviário" (Waterway Statistics), a regularly updated database containing historical cargo movement data since 2010.<sup>[1]</sup> The primary methods for accessing this data are through the interactive statistical panel and direct download of the historical database.

## Data Access Workflow

The following diagram illustrates the recommended workflow for accessing **ANTAQ**'s cargo movement data:



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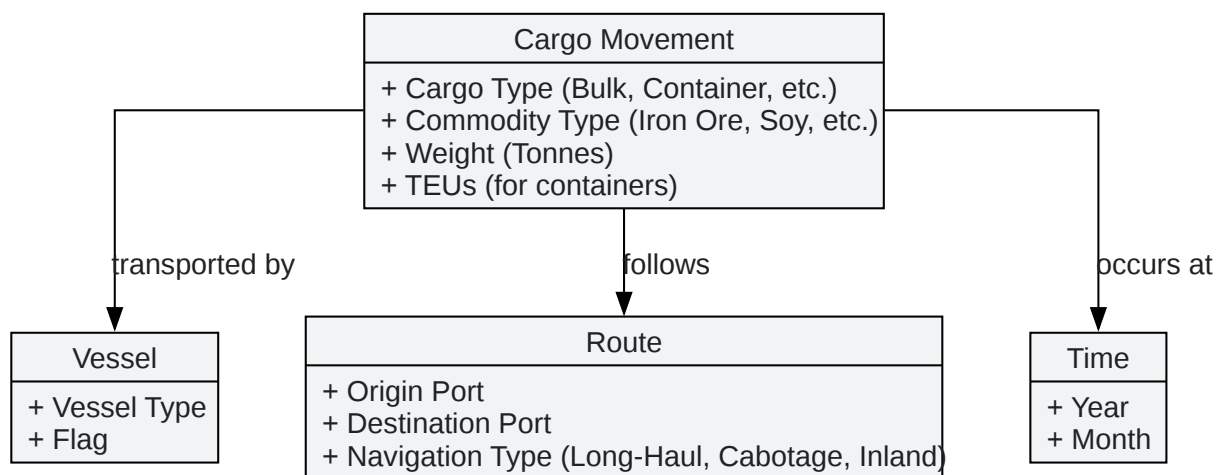
Caption: Workflow for accessing **ANTAQ**'s cargo movement data.

## Interpreting the Data: Key Metrics and Dimensions

The downloaded dataset is provided in a structured text format, accompanied by a data dictionary to facilitate interpretation. The core of the dataset revolves around detailing individual cargo movements with a rich set of variables.

## Key Data Dimensions

A logical representation of the core data entities and their relationships is presented below. This illustrates how different pieces of information in the dataset are interconnected.



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Caption: Logical relationship of key data entities in **ANTAQ**'s dataset.

## Quantitative Overview of Cargo Movement

The following tables summarize recent quantitative data on Brazilian waterway transport as reported by **ANTAQ**, offering a snapshot of the scale and composition of cargo movements.

### Table 1: Annual and Semi-Annual Cargo Movement (in millions of tonnes)

Period	Total Cargo Moved	% Change from Previous Year	Source
2023 (Full Year)	1,303	+6.9%	<a href="#">[2]</a>
H1 2025	653.7	+1.02%	<a href="#">[3]</a>

Table 2: Cargo Movement by Navigation Type - H1 2025 (in millions of tonnes)

Navigation Type	Cargo Moved	% Change from H1 2024
Long-Haul	463.6	+2.01%
Cabotage	144.8	-1.95%
Inland Navigation	44.3	+2.37%

Source: ANTAQ's Aquaviary  
Statistics[\[3\]](#)

Table 3: Cargo Movement by Profile - H1 2025 (in millions of tonnes)

Cargo Profile	Cargo Moved	% Change from H1 2024
Solid Bulk	387.1	+0.7%
Liquid Bulk	156.8	-1.4%
Containerized Cargo	78.1	+6.17%
General Cargo	31.7	+5.21%

Source: ANTAQ's Aquaviary  
Statistics[\[3\]](#)

## Experimental Protocols: Methodologies for Data Analysis

For researchers and scientists, the raw data from **ANTAQ** provides a foundation for a wide range of analytical studies. Below are detailed methodologies for key analytical approaches.

## Time-Series Analysis of Commodity Flows

- Objective: To analyze the temporal trends of specific commodity movements.
- Methodology:
  - Data Filtration: Isolate data for the commodity of interest (e.g., soybeans, iron ore).
  - Aggregation: Aggregate the total weight of the commodity moved per month.
  - Decomposition: Apply seasonal decomposition of time series (e.g., using Loess - STL) to separate the trend, seasonal, and residual components.
  - Modeling: Fit a time-series model (e.g., ARIMA, Prophet) to forecast future movements and identify anomalies.

## Network Analysis of Port Connectivity

- Objective: To model the Brazilian port system as a network and identify key hubs and routes.
- Methodology:
  - Node and Edge Definition: Define each port as a node and the cargo flow between any two ports as a weighted, directed edge. The weight can be the total tonnage or number of vessel movements.
  - Network Construction: Construct the network graph using the aggregated data.
  - Centrality Measures: Calculate centrality measures (e.g., degree, betweenness, eigenvector) to identify the most important ports in the network.
  - Community Detection: Apply community detection algorithms (e.g., Louvain Modularity) to identify clusters of ports with high interconnectivity.

## Cabotage vs. Long-Haul Route Analysis

- Objective: To compare the characteristics of coastal (cabotage) and international (long-haul) shipping routes.
- Methodology:
  - Data Segmentation: Divide the dataset into two subsets based on the 'Navigation Type' variable: 'Cabotage' and 'Long-Haul'.
  - Descriptive Statistics: For each subset, calculate descriptive statistics for cargo weight, vessel types, and the most frequent origin-destination pairs.
  - Geospatial Visualization: Plot the routes on a map, color-coding them by navigation type, to visually inspect spatial patterns.
  - Hypothesis Testing: Use statistical tests (e.g., t-test, chi-squared test) to determine if there are significant differences in cargo characteristics between the two navigation types.

This guide provides a foundational framework for leveraging **ANTAQ's** rich dataset. By following the prescribed workflows and analytical methodologies, researchers can unlock valuable insights into the dynamics of Brazil's waterway transportation sector. The open availability of this data, coupled with robust analytical techniques, empowers a deeper understanding of its role in the national and global economy.

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## References

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